

Crystal Structure Analysis of 7-Bromo-1H-indole-6-carboxamide

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Compound of Interest

Compound Name: 7-Bromo-1h-indole-6-carboxamide

Cat. No.: B8224124

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A Technical Guide for Structural Characterization & Solid-State Analysis

Part 1: Strategic Significance & Structural Context

The "Ortho-Clash" Challenge

7-Bromo-1H-indole-6-carboxamide (CAS: 2417302-02-2) is not merely a passive intermediate; it is a sterically congested scaffold. Unlike the more common indole-3-carboxamides or indole-5-carboxamides, this molecule features a 6,7-substitution pattern.

- **The Steric Conflict:** The Van der Waals radius of Bromine (1.85 Å) at position 7 creates significant steric pressure on the carboxamide group at position 6.
- **Conformational Consequence:** While the indole core is planar, the 6-carboxamide group is forced out of planarity. It cannot lie coplanar with the benzene ring without incurring a severe steric penalty.
- **Crystallographic Impact:** This twist disrupts the standard

stacking often seen in planar indoles. Instead, the crystal lattice is dominated by a competition between Amide-Amide Hydrogen Bonding and Bromine-Mediated Halogen Bonding.

Drug Development Relevance

This specific scaffold is a validated intermediate in the synthesis of CDK7 inhibitors (e.g., related to scaffolds found in SY-5609 and other covalent inhibitors). The 7-bromo handle is typically used for subsequent cross-coupling (Suzuki-Miyaura) to install solubilizing heterocycles (e.g., piperidines), while the 6-carboxamide is often dehydrated to a nitrile or used as a hydrogen-bond donor/acceptor motif in the final pharmacophore.

Part 2: Experimental Workflow (The "How-To")

This protocol is designed to obtain high-quality single crystals suitable for X-ray diffraction (XRD), overcoming the compound's tendency to form amorphous powders due to its low solubility in non-polar solvents.

Synthesis & Purification Pathway

Before crystallization, ensure the material is free of the 2-bromo-3-nitrobenzoic acid precursor, as acidic impurities effectively poison the nucleation of the amide.



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Figure 1: Synthesis and processing workflow to isolate diffraction-quality crystals.

Crystallization Screening Protocol

The 7-Bromo substituent increases lipophilicity, while the amide increases polarity. A binary solvent system is required.

Method	Solvent System	Conditions	Outcome Expectation
Slow Evaporation	Methanol / Ethyl Acetate (1:1)	RT, loosely capped vial	Recommended. Yields prisms suitable for XRD.
Vapor Diffusion	THF (inner) / Pentane (outer)	Closed chamber, 4°C	Good for minimizing twinning if evaporation fails.
Cooling	Ethanol / Water (9:1)	Dissolve at 60°C, cool to 4°C	Likely yields needles (poor for diffraction).
Anti-solvent	DMSO / Water	Add water dropwise to DMSO soln	Avoid. Rapid precipitation yields amorphous powder.

Critical Step: If the crystals are twinned (common in indoles), switch to Acetonitrile as the solvent. The dipole of acetonitrile often aligns the polar amide groups more orderedly during nucleation.

Part 3: Structural Analysis & Interpretation

Once data is collected, the refinement process must address specific features unique to this halogenated indole.

Refinement Strategy (Self-Validating)

- Space Group Prediction: Expect Monoclinic () or Triclinic (). These centrosymmetric groups allow the formation of amide dimers (inversion centers).
- Disorder Check: The 7-Br atom is heavy. If the thermal ellipsoid of the Br atom is elongated, check for whole-molecule disorder (e.g., the indole flipping 180°). However, the 6-carboxamide prevents this flip in a packed lattice, making disorder less likely than in unsubstituted indoles.

- Torsion Angles: Monitor the

torsion angle.

- Expected Value:

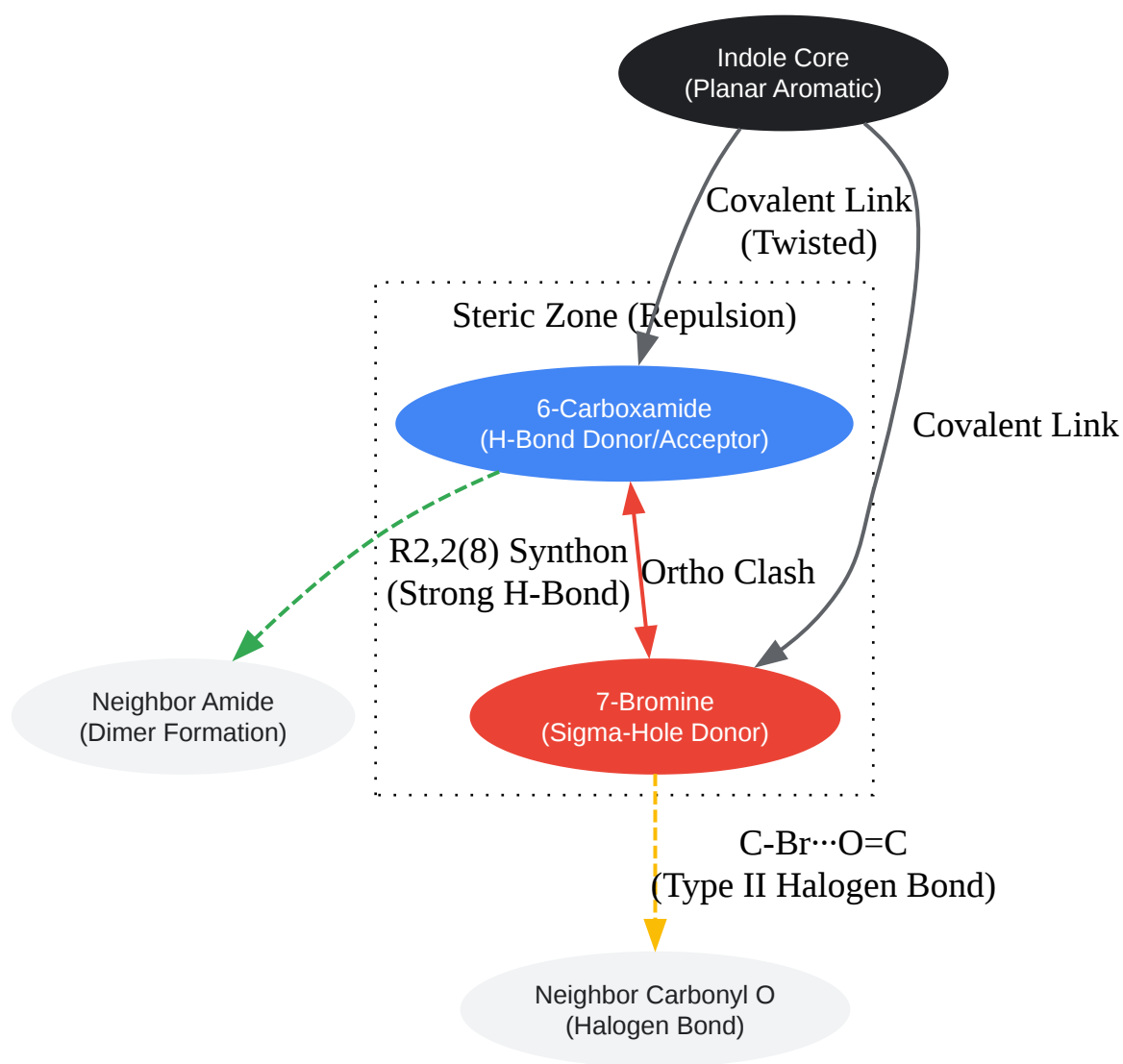
(twisted).

- Significance: If this angle is near

, re-examine the data for twinning or incorrect space group assignment; the steric clash with 7-Br should prevent planarity.

Intermolecular Interactions (The "Why")

The crystal packing is defined by two competing forces. Use the following diagram to map the interactions in your solved structure.



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Figure 2: Interaction map highlighting the competition between the classic amide dimer and the halogen-bonding potential of the 7-Br substituent.

Key Motifs to Identify:

- The

Dimer: Primary amides almost universally form centrosymmetric dimers via hydrogen bonds.

- Validation: Measure the

distance. It should be

.

- Halogen Bonding (

):

- Look for a contact distance less than the sum of Van der Waals radii (

).

- Geometry: The

angle should be near

(linear) to maximize the interaction with the bromine's electropositive "sigma-hole."

Part 4: Application in Drug Design (SAR)

Understanding this structure provides direct feedback for Medicinal Chemistry (SAR) campaigns:

- Solubility Prediction: If the crystal structure shows a tight, high-density packing network driven by both H-bonds and Halogen bonds, the compound will have low aqueous solubility.
 - Action: Disruption of the symmetry (e.g., methylating the amide nitrogen) will lower the melting point and improve solubility.
- Docking Accuracy: When docking this fragment into a protein target (e.g., CDK7), do not force the amide to be planar. Use the torsion angle derived from the crystal structure as the energy minimum for the ligand's bioactive conformation.
- Reactivity: The twist of the amide group reduces the conjugation with the benzene ring. This makes the amide carbonyl more electrophilic (reactive) than a planar indole-carboxamide, facilitating its dehydration to a nitrile (a common step in synthesizing CDK7 inhibitors like SY-5609).

References

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